

The Amphiphilic Nature of Lauroyl-L-carnitine Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Lauroylcarnitine chloride*

Cat. No.: *B151927*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lauroyl-L-carnitine chloride is a synthetically modified acylcarnitine that has garnered significant interest in the pharmaceutical sciences due to its pronounced amphiphilic properties. This technical guide provides an in-depth analysis of the core physicochemical characteristics of Lauroyl-L-carnitine chloride, focusing on its self-assembling behavior, interaction with biological membranes, and its applications as a surfactant and absorption enhancer. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals involved in drug formulation and development.

Lauroyl-L-carnitine chloride consists of a hydrophilic head group, comprising the quaternary ammonium group of L-carnitine, and a hydrophobic tail, the lauroyl (C12) fatty acid chain. This molecular architecture imparts the ability to spontaneously form micelles in aqueous solutions above a certain concentration, known as the critical micelle concentration (CMC). This behavior is central to its function in enhancing the solubility of poorly water-soluble drugs and facilitating their transport across biological membranes.

Physicochemical Properties

The fundamental physicochemical properties of Lauroyl-L-carnitine chloride are summarized in the table below. These parameters are critical for understanding its behavior in various formulation and biological contexts.

| Property | Value | Reference |
|----------------------------|---|-----------|
| Molecular Formula | C ₁₉ H ₃₈ ClNO ₄ | [1] |
| Molecular Weight | 379.96 g/mol | [2] |
| Appearance | White to off-white powder or crystals | |
| Solubility | DMSO: 30 mg/mL (78.96 mM) | [2] |
| Methanol: Slightly soluble | [1] | |
| Water: Data not available | | |
| pH (1% aqueous solution) | 2.5 | |
| Optical Activity | [α] _D -20±2°, c = 1 in methanol | |

Amphiphilic Characterization

The amphiphilic nature of Lauroyl-L-carnitine chloride is quantitatively described by its tendency to adsorb at interfaces and to self-assemble into micelles in bulk solution. Key parameters characterizing this behavior are detailed in the following table.

| Parameter | Value | Experimental Condition | Reference |
|--|-------------------------|------------------------|-----------|
| Critical Micelle Concentration (CMC) | 1.1 ± 0.1 mM | pH 7 | |
| Limiting Area per Molecule (A _{cmc}) | 45.4 ± 2 Å ² | at CMC, pH 7 | |
| Adsorbed Layer Thickness | 21.5 ± 2 Å | at air/water interface | |
| Micelle Shape | Spherical | | |

Experimental Protocols

Synthesis of Lauroyl-L-carnitine Hydrochloride

A common method for the synthesis of Lauroyl-L-carnitine hydrochloride involves the acylation of L-carnitine with lauroyl chloride.^[3]

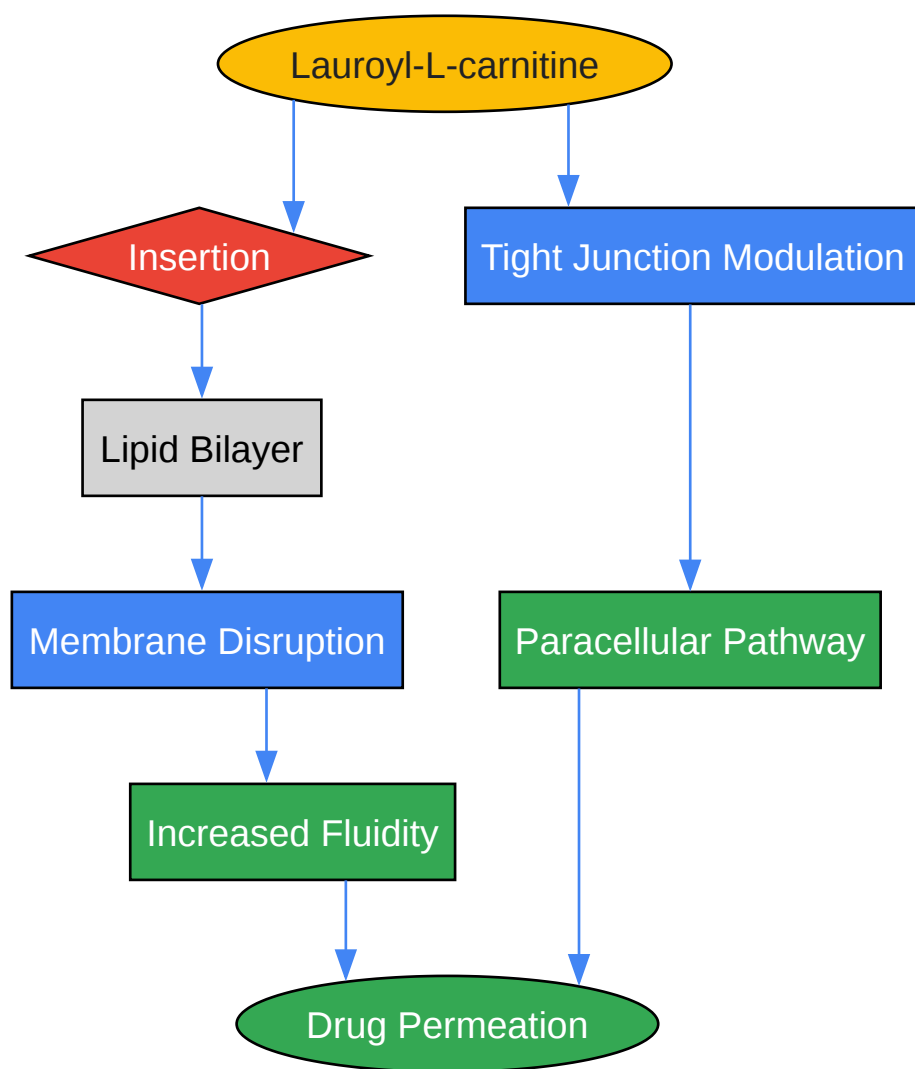
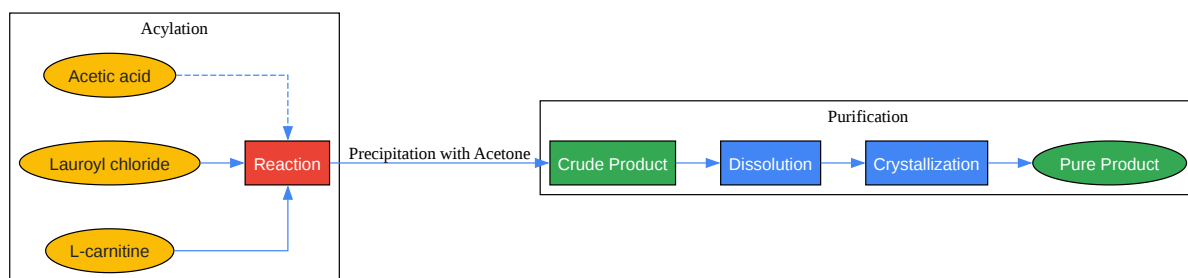
Materials:

- L-carnitine
- Lauroyl chloride
- Acetic acid (solvent)
- Acetone
- Ethanol or Methanol

Procedure:

- Dissolve L-carnitine in acetic acid in a reaction vessel.
- Slowly add lauroyl chloride to the solution while stirring.
- Heat the reaction mixture and maintain at a constant temperature for a specified duration.
- After the reaction is complete, remove the acetic acid by distillation under reduced pressure.
- Add acetone to the residue to precipitate the crude product.
- Collect the crude product by filtration and dry.
- For purification, dissolve the crude product in hot ethanol or methanol.
- Filter the hot solution to remove any insoluble impurities.
- Partially remove the solvent by distillation under reduced pressure.
- Add acetone to the concentrated solution to induce crystallization of the pure Lauroyl-L-carnitine hydrochloride.

- Collect the purified crystals by filtration and dry under vacuum.



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